

Personal protective equipment for handling Tetrabutylammonium tetrahydroborate

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Compound of Interest

Compound Name: *Tetrabutylammonium
tetrahydroborate*

Cat. No.: *B15545659*

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Essential Safety and Handling Guide for Tetrabutylammonium Tetrahydroborate

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **Tetrabutylammonium tetrahydroborate**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Tetrabutylammonium tetrahydroborate ($(C_4H_9)_4NBH_4$) is a water-reactive, corrosive, and toxic substance that requires careful handling.^{[1][2][3]} In contact with water, it releases flammable gases that can ignite spontaneously.^{[1][3][4][5]} The compound causes severe skin burns and eye damage.^{[1][2][3][4][5]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment for handling **Tetrabutylammonium tetrahydroborate**.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety Goggles and Face Shield	Goggles should be tightly fitting and compliant with NIOSH or EN 166 (EU) standards. A face shield must be worn in conjunction with goggles. [6] [7]
Skin/Body	Flame-Resistant Lab Coat	Must be a full-length, 100% cotton-based lab coat, kept fully buttoned with sleeves of sufficient length to prevent skin exposure. [4] [6]
Full-Length Pants and Closed-Toe Shoes	Pants should cover the entire leg, and shoes must be made of rubber or leather. The area between the shoe and ankle should not be exposed. [6]	
Hands	Nitrile or Neoprene Gloves	Gloves must be inspected for integrity before each use. Follow proper glove removal techniques to avoid skin contact with the outer surface of the glove. [4] [6] [8]
Respiratory	Air-Purifying Respirator (as needed)	A full-face respirator with multi-purpose combination (US) respirator cartridges should be used as a backup to engineering controls if an airborne exposure risk is identified by assessment. [6] Use is required when Permissible Exposure Limits (PEL) may be exceeded. [6]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Ventilation: All handling of **Tetrabutylammonium tetrahydroborate** should occur within a certified laboratory fume hood or a glove box to manage potential dust and aerosol formation.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Inert Atmosphere: Due to its reactivity with air and moisture, this compound must be handled and stored under an inert gas like nitrogen or argon.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Emergency Equipment: An approved and certified emergency eyewash and safety shower must be readily accessible in the laboratory.[\[6\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.[\[4\]](#) Review the Safety Data Sheet (SDS) and this guide.[\[6\]](#)
- Dispensing: Conduct all weighing and transferring of the solid compound within a fume hood or glove box.[\[8\]](#) Avoid creating dust.[\[6\]](#)[\[7\]](#)
- Moisture Prevention: At no point should **Tetrabutylammonium tetrahydroborate** come into contact with water or moisture, as this will trigger a violent reaction and the release of flammable hydrogen gas.[\[1\]](#)[\[4\]](#)[\[10\]](#)

Storage:

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- The storage location should be a designated corrosives area, and the container must be stored in a dry place, such as in a desiccator.[\[3\]](#)[\[8\]](#)
- Incompatible materials such as oxidizing agents, strong acids, and water must be stored separately.[\[1\]](#)[\[3\]](#)

Emergency and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[10\]](#)
- Isolate: Isolate the area and prevent entry.
- Cleanup (for trained personnel only):
 - Wear all required PPE, including respiratory protection.
 - DO NOT USE WATER or any wet methods for cleanup.[\[10\]](#)
 - Cover the spill with a dry, inert material such as dry lime, sand, or soda ash.[\[10\]](#)
 - Carefully sweep or shovel the contained material into a suitable, dry, and clearly labeled container for hazardous waste disposal.[\[1\]](#)[\[7\]](#)
- Decontaminate: After the spill is cleaned, ventilate the area and wash it thoroughly.[\[10\]](#)

First Aid:

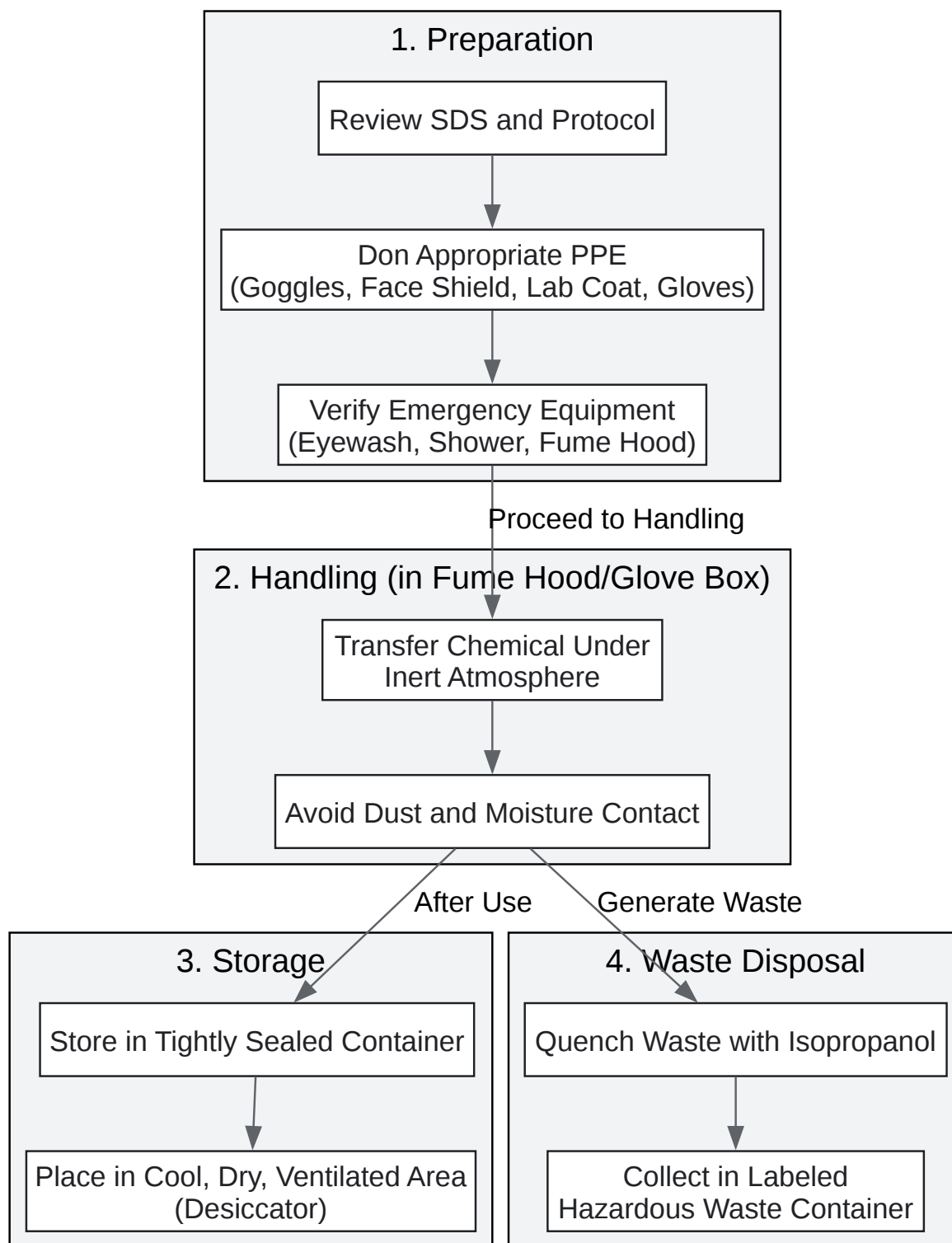
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [3] [4]
Skin Contact	Immediately remove all contaminated clothing. Brush off any loose particles from the skin and wash the affected area with plenty of soap and water. Seek immediate medical attention as untreated corrosive injuries are difficult to heal. [1] [3] [4] [11]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist. [1] [2] [3] [4] [11]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1] [3]

Disposal:

- All waste containing **Tetrabutylammonium tetrahydroborate** must be treated as hazardous waste.
- Before disposal, any residual reactive material should be carefully and completely quenched with isopropanol by trained personnel wearing appropriate PPE.[\[4\]](#)
- Dispose of the quenched material and any contaminated items in a designated, sealed, and properly labeled hazardous waste container.[\[5\]](#)[\[7\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[10\]](#)

Workflow for Safe Handling of Tetrabutylammonium Tetrahydroborate

Safe Handling Workflow



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